

An In-depth Technical Guide to 5-Methyl-2,4-piperidinedione

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Compound of Interest

Compound Name: 5-METHYL-2,4-
PIPERIDINEDIONE

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For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Methyl-2,4-piperidinedione is a heterocyclic organic compound belonging to the piperidinedione class of molecules. The piperidine ring is a prevalent scaffold in medicinal chemistry, and its derivatives have shown a wide range of biological activities.^[1] This technical guide provides a comprehensive overview of the core properties of **5-methyl-2,4-piperidinedione**, including its chemical structure, physicochemical properties, a plausible synthetic route, and a discussion of its potential biological significance. This document is intended to serve as a foundational resource for researchers and professionals engaged in drug discovery and development.

Chemical Identity and Core Properties

5-Methyl-2,4-piperidinedione is characterized by a six-membered piperidine ring containing two carbonyl groups at positions 2 and 4, and a methyl group at position 5.

Property	Value	Source
CAS Number	118263-96-0	[2][3][4]
Molecular Formula	C ₆ H ₉ NO ₂	[2][5]
Molecular Weight	127.14 g/mol	[2][5]
IUPAC Name	5-methylpiperidine-2,4-dione	
Synonyms	2,4-Piperidinedione, 5-methyl-	[2][3]
Predicted Boiling Point	337.9 ± 35.0 °C	[2][5]
Predicted Density	1.101 ± 0.06 g/cm ³	[2][5]
Predicted pKa	12.04 ± 0.70	[2]
Appearance	Solid (inferred from supplier data)	[3]

Note: The physical properties listed above are predicted values and should be confirmed through experimental validation.

Synthesis and Mechanistic Insights

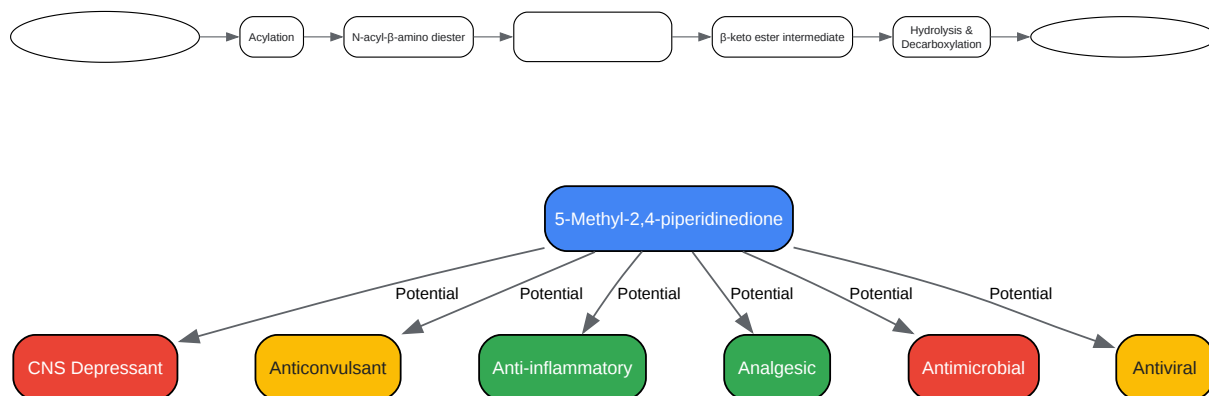
A specific, detailed synthesis protocol for **5-methyl-2,4-piperidinedione** is not readily available in the reviewed literature. However, based on established methods for the synthesis of substituted piperidine-2,4-diones, a plausible and efficient route is the Dieckmann cyclization. [6][7][8][9] This intramolecular condensation reaction is a powerful tool for the formation of five- and six-membered rings.[9]

Proposed Synthetic Pathway: Dieckmann Cyclization

The synthesis of **5-methyl-2,4-piperidinedione** via Dieckmann cyclization would likely involve the following key steps:

- Preparation of a β -amino ester: This would serve as a crucial starting material.
- Acylation with a malonic acid derivative: This step would form an N-acyl- β -amino diester.

- Intramolecular Dieckmann Condensation: The diester would then undergo a base-mediated intramolecular cyclization to form the piperidinedione ring.
- Hydrolysis and Decarboxylation: The resulting β -keto ester would be hydrolyzed and decarboxylated to yield the final product.



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Caption: Potential therapeutic areas for **5-methyl-2,4-piperidinedione**.

Analytical Characterization

To date, specific spectroscopic data (NMR, IR, Mass Spectrometry) for **5-methyl-2,4-piperidinedione** has not been published in readily accessible literature. For researchers synthesizing this compound, the following analytical techniques would be essential for structural confirmation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: Expected signals would include a doublet for the methyl group, multiplets for the methylene and methine protons on the piperidine ring, and a broad singlet for the N-H proton.
- ^{13}C NMR: Expected signals would include two distinct carbonyl carbons, and aliphatic carbons corresponding to the methyl, methylene, and methine groups.

Infrared (IR) Spectroscopy

The IR spectrum would be expected to show characteristic absorption bands for the N-H stretching vibration and strong absorption bands for the two C=O (carbonyl) stretching vibrations.

Mass Spectrometry (MS)

Mass spectrometry would be used to confirm the molecular weight of the compound. The fragmentation pattern could provide further structural information.

Safety and Handling

A specific Material Safety Data Sheet (MSDS) for **5-methyl-2,4-piperidinedione** is not currently available. However, based on the general hazards associated with piperidine derivatives and dione structures, the following precautions are recommended:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat. [10][11][12][13]* Ventilation: Work in a well-ventilated area or under a chemical fume hood. [10][11][12][13]* Handling: Avoid inhalation, ingestion, and contact with skin and eyes. [10][11][12][13]* Storage: Store in a cool, dry, and well-ventilated place away from incompatible materials. [10][11][12][13] It is imperative to conduct a thorough risk assessment before handling this compound.

Future Directions

5-Methyl-2,4-piperidinedione represents a chemical entity with unexplored potential. Future research should focus on:

- Development of a robust and scalable synthesis protocol.
- Full experimental characterization of its physicochemical properties.
- Comprehensive spectroscopic analysis to confirm its structure.
- Screening for a wide range of biological activities to identify potential therapeutic applications.

- Toxicological studies to determine its safety profile.

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